

Application Notes and Protocols: ADX71743 for Mouse Behavioral Studies

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Compound of Interest

Compound Name: ADX71743

Cat. No.: B605195

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These application notes provide a comprehensive guide for the use of **ADX71743**, a negative allosteric modulator (NAM) of the metabotropic glutamate receptor 7 (mGluR7), in mouse behavioral studies. The provided protocols are based on established research and are intended to assist in the design and execution of experiments investigating the anxiolytic-like effects of this compound.

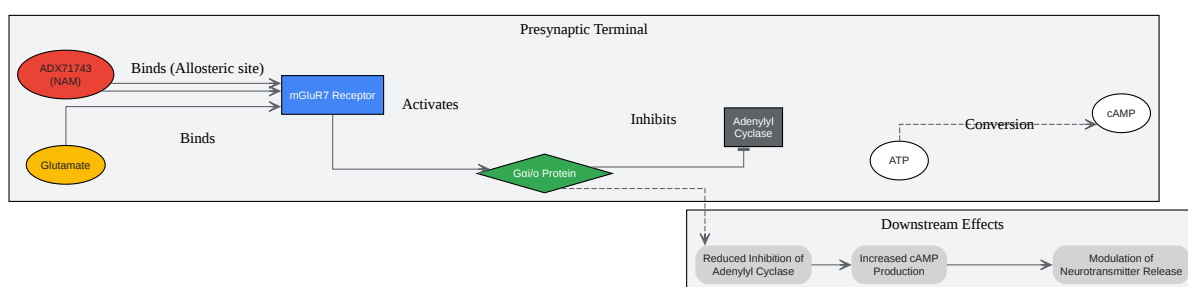
Introduction

ADX71743 is a potent, selective, and brain-penetrant negative allosteric modulator of the mGluR7 receptor.[1] The mGluR7 receptor, a G-protein coupled receptor, is involved in the modulation of synaptic transmission and neuronal excitability.[2] Pharmacological inhibition of mGluR7 has been identified as a promising therapeutic approach for anxiety disorders.[1] In preclinical mouse models, **ADX71743** has demonstrated anxiolytic-like properties in various behavioral paradigms.[1][3]

Mechanism of Action

ADX71743 acts as a negative allosteric modulator at the mGluR7 receptor. This means it binds to a site on the receptor that is distinct from the glutamate binding site. This binding event reduces the receptor's response to glutamate, thereby inhibiting its downstream signaling cascade. The mGluR7 receptor is coupled to Gai/o proteins, and its activation typically leads to an inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels.

By negatively modulating this receptor, **ADX71743** can disinhibit adenylyl cyclase, leading to an increase in cAMP levels.



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Figure 1: Simplified signaling pathway of mGluR7 and the action of **ADX71743**.

Recommended Dosage and Administration

Based on in vivo studies in mice, the recommended dosage of **ADX71743** to elicit anxiolytic-like effects ranges from 50 to 150 mg/kg, administered via subcutaneous (s.c.) injection. A dose-dependent response has been observed within this range in relevant behavioral assays.

Vehicle Preparation

For subcutaneous administration, **ADX71743** can be suspended in a 50% aqueous solution of hydroxypropyl-β-cyclodextrin (HP-β-CD).

Protocol for Vehicle and Drug Preparation:

- Prepare a 50% (w/v) solution of HP-β-CD in sterile, distilled water.

- Weigh the required amount of **ADX71743**.
- Suspend the **ADX71743** powder in the 50% HP- β -CD solution to achieve the desired final concentration for injection. The volume of injection for subcutaneous administration in mice is typically 5-10 ml/kg.
- Ensure the suspension is homogenous before each injection by vortexing or sonicating.

Quantitative Data Summary

The following table summarizes the reported effects of **ADX71743** in key mouse behavioral studies.

Behavioral Assay	Species/Strain	Dosage (mg/kg, s.c.)	Administration Route	Key Findings	Reference
Marble Burying Test	C57BL/6 Mice	50, 100, 150	Subcutaneous	Dose-dependent reduction in the number of marbles buried, indicating anxiolytic-like effects.	[Kalinichev et al., 2013]
Elevated Plus Maze	C57BL/6 Mice	50, 100, 150	Subcutaneous	Dose-dependent increase in the percentage of time spent in and entries into the open arms, indicative of anxiolytic activity.	[Kalinichev et al., 2013]
Locomotor Activity	C57BL/6 Mice	50, 100, 150	Subcutaneous	No significant effect on spontaneous locomotor activity, suggesting the anxiolytic effects are not due to sedation.	[Kalinichev et al., 2013]

Experimental Protocols

Detailed methodologies for two key behavioral assays used to evaluate the anxiolytic-like effects of **ADX71743** are provided below.

Marble Burying Test

This test assesses anxiety-like and obsessive-compulsive-like behaviors in mice. Anxiolytic compounds typically reduce the number of marbles buried.

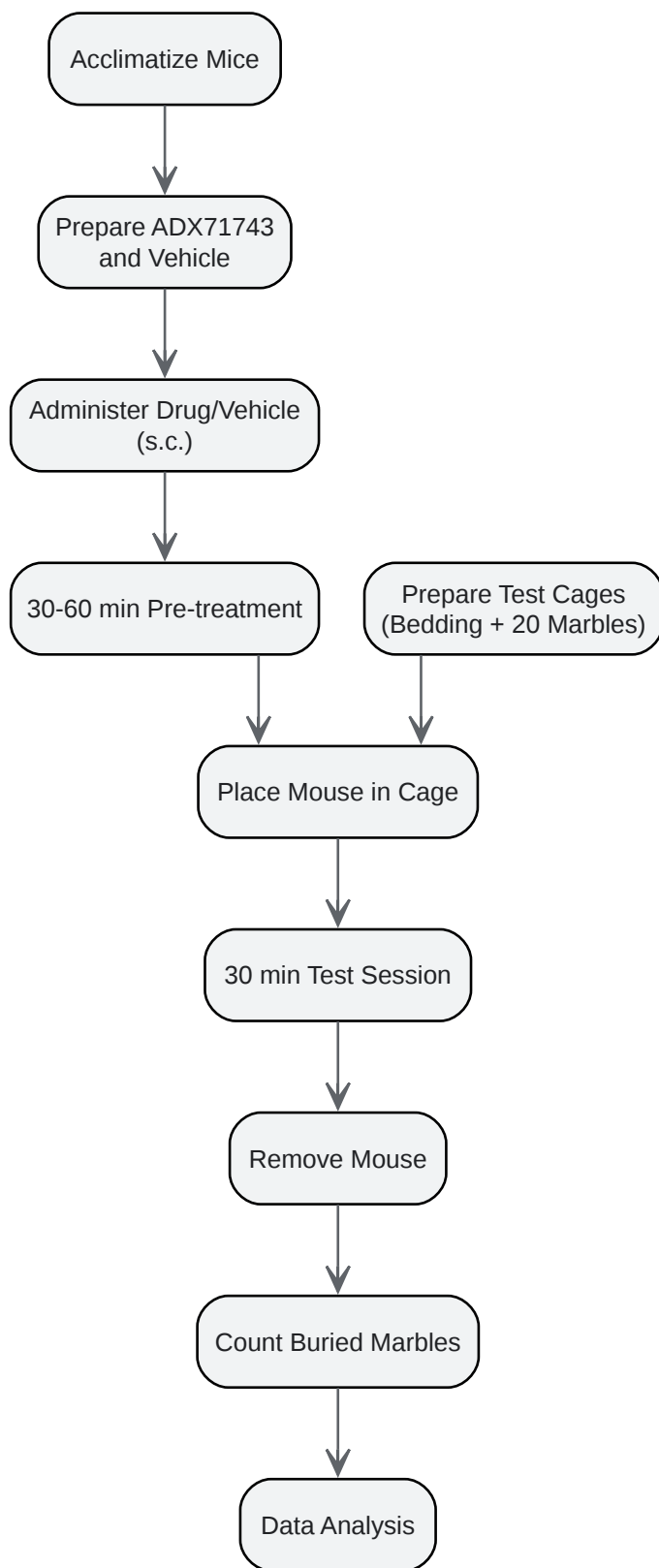
Materials:

- Standard mouse cages (e.g., 26 x 20 x 14 cm)
- Clean bedding (approximately 5 cm deep)
- 20 small glass marbles (approximately 1.5 cm in diameter)
- **ADX71743** suspension and vehicle
- Syringes and needles for s.c. injection

Protocol:

- Administer **ADX71743** (50, 100, or 150 mg/kg) or vehicle subcutaneously to the mice 30-60 minutes prior to testing.
- Prepare the test cages by placing 5 cm of clean bedding and evenly spacing 20 marbles on top of the bedding.
- Gently place a single mouse in the test cage.
- Allow the mouse to explore the cage and interact with the marbles for 30 minutes.
- After the 30-minute session, carefully remove the mouse from the cage.
- Count the number of marbles that are at least two-thirds buried in the bedding.

- Analyze the data by comparing the number of buried marbles between the different treatment groups.



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Figure 2: Experimental workflow for the Marble Burying Test.

Elevated Plus Maze (EPM)

The EPM is a widely used test to assess anxiety-like behavior in rodents. Anxiolytic compounds increase the exploration of the open arms.

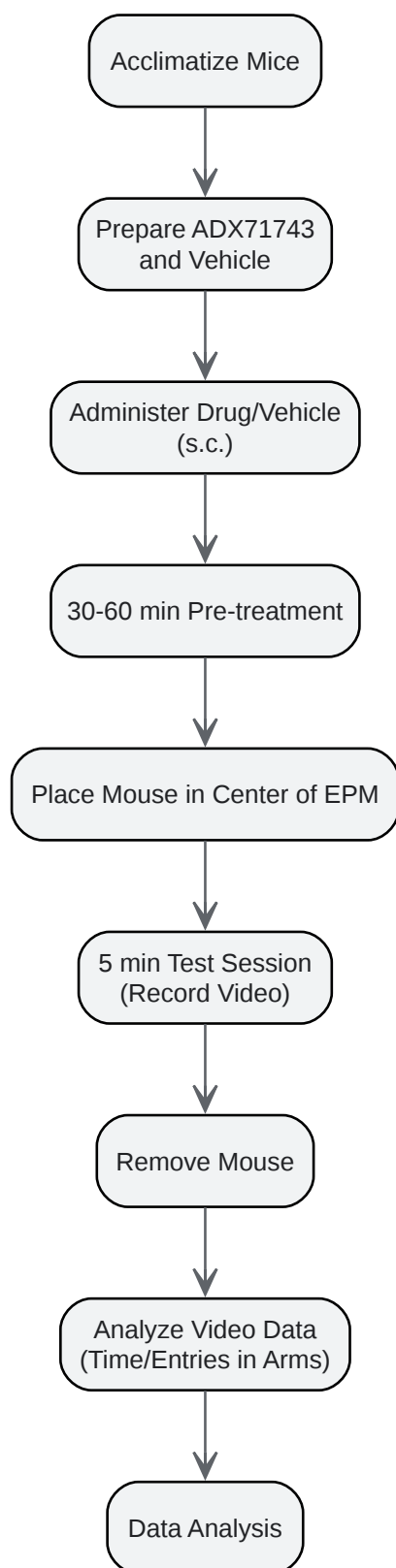
Materials:

- Elevated plus maze apparatus (two open arms and two closed arms, elevated from the floor)
- Video tracking software (optional, but recommended for accurate data collection)
- **ADX71743** suspension and vehicle
- Syringes and needles for s.c. injection

Protocol:

- Administer **ADX71743** (50, 100, or 150 mg/kg) or vehicle subcutaneously to the mice 30-60 minutes prior to testing.
- Place the mouse in the center of the elevated plus maze, facing one of the open arms.
- Allow the mouse to freely explore the maze for 5 minutes.
- Record the session using a video camera.
- Analyze the recording (manually or using tracking software) to determine the following parameters:
 - Time spent in the open arms
 - Time spent in the closed arms
 - Number of entries into the open arms

- Number of entries into the closed arms
- Total distance traveled (to assess general locomotor activity)
- Calculate the percentage of time spent in the open arms $[(\text{Time in open arms}) / (\text{Total time})] \times 100$ and the percentage of open arm entries $[(\text{Entries into open arms}) / (\text{Total entries})] \times 100$.
- Compare these parameters across the different treatment groups.



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Figure 3: Experimental workflow for the Elevated Plus Maze Test.

Conclusion

ADX71743 is a valuable pharmacological tool for investigating the role of the mGluR7 receptor in anxiety and related disorders. The recommended dosages and protocols provided in these application notes offer a solid foundation for conducting robust and reproducible mouse behavioral studies. Researchers should always ensure that all animal procedures are approved by their institutional animal care and use committee (IACUC) and are conducted in accordance with ethical guidelines.

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References

- 1. ADX71743, a potent and selective negative allosteric modulator of metabotropic glutamate receptor 7: in vitro and in vivo characterization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Metabotropic Glutamate Receptors: Physiology, Pharmacology, and Disease - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Negative allosteric modulation of the mGlu7 receptor reduces visceral hypersensitivity in a stress-sensitive rat strain - PMC [pmc.ncbi.nlm.nih.gov]
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